

4-Ethoxyphenol health and safety information

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Compound of Interest

Compound Name: 4-Ethoxyphenol

Cat. No.: B1293792

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An In-depth Technical Guide to the Health and Safety of **4-Ethoxyphenol**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the health and safety information for **4-Ethoxyphenol** (CAS No. 622-62-8), a compound used in laboratory research and as an intermediate in the synthesis of liquid crystals.^{[1][2]} It is intended to be a technical resource for professionals in research, development, and manufacturing who may handle this chemical.

Physicochemical Properties

4-Ethoxyphenol is an aromatic ether and a member of the phenol class of organic compounds. It presents as a beige or off-white crystalline solid with a mild, sweet, herbaceous odor.^[1]

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₀ O ₂	[3]
Molecular Weight	138.16 g/mol	[2][3]
CAS Number	622-62-8	[1][2][3]
EC Number	210-748-1	[4][5]
Appearance	Beige crystalline powder or chunks	[1][2]
Melting Point	64 - 67 °C	[1][2]
Boiling Point	131 °C @ 9 mmHg 246 - 247 °C @ 760 mmHg	[1]
Solubility	Slightly soluble in water; Soluble in alcohol, oils, and methanol.	
LogP (n-octanol/water)	1.81 - 1.87	
Flash Point	121°C/9mm	[2]

Toxicological Information

4-Ethoxyphenol is classified as hazardous.[1] The primary routes of exposure are inhalation, eye contact, skin contact, and ingestion.[5]

Acute Toxicity

The compound is harmful if swallowed and is poisonous by the intraperitoneal route.[1][2][3][6]

Route	Species	Value	Classification	Source(s)
Oral	-	-	Category 4 (Harmful if swallowed)	[1][3]
Intraperitoneal	Mouse	LDLo: 250 mg/kg	-	[7]

Local Effects

- Skin Irritation: Causes skin irritation (Category 2).^{[1][4][6][8]} Symptoms can include itching, scaling, reddening, or blistering.^[5]
- Eye Irritation: Causes serious eye damage or irritation (Category 1 or 2A).^{[1][4][6][8]} This can result in redness, pain, or severe eye damage.^[5]
- Respiratory Irritation: May cause respiratory irritation (STOT SE 3), affecting the respiratory system.^{[1][4][5][6][8]}

Chronic and Other Health Effects

- Carcinogenicity: No component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.^[4]
- Germ Cell Mutagenicity: Data not available.^[3]
- Reproductive Toxicity: Experimental reproductive effects have been noted.^{[2][6]}
- Metabolism: In humans, **4-Ethoxyphenol** is known to be metabolized to (2S,3S,4S,5R)-6-(4-ethoxyphenoxy)-3,4,5-trihydroxyoxane-2-carboxylic acid.^[9] Studies on similar alkoxyphenols suggest metabolism by liver P450 enzymes can lead to the formation of reactive quinone intermediates, which may contribute to toxicity.^[10]

Hazard Classification and Safety Precautions

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1][3]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1][4][6]
Serious Eye Damage/Irritation	1 / 2A	H319: Causes serious eye irritation[1][4][6]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[1][4][6]
Acute Aquatic Toxicity	1	H400: Very toxic to aquatic life[3]
Chronic Aquatic Toxicity	1	H410: Very toxic to aquatic life with long lasting effects[3]

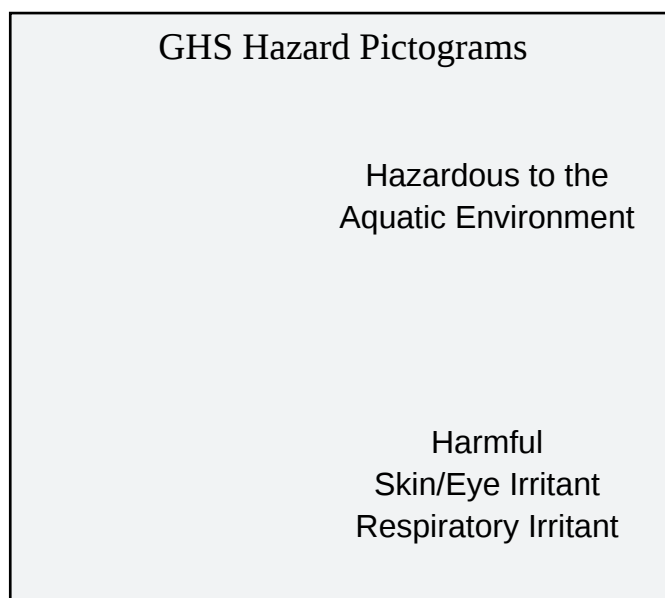
Recommended Safety and Handling Procedures

Proper handling and storage are crucial to minimize risks.

- Engineering Controls: Use only in well-ventilated areas with appropriate exhaust ventilation. [3][4] Ensure safety showers and eyewash stations are accessible.[3][5]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety goggles with side-shields conforming to EN166 or NIOSH standards.[1][11]
 - Skin Protection: Wear protective gloves (inspected prior to use) and impervious clothing to prevent skin exposure.[1][3][4]
 - Respiratory Protection: If exposure limits are exceeded or irritation occurs, use a NIOSH/MSHA-approved respirator (e.g., N95 dust mask).[1]
- Handling Practices: Avoid contact with skin and eyes and the formation of dust and aerosols. [3][4] Do not eat, drink, or smoke when using this product.[1][3] Wash hands thoroughly after

handling.[1][3]

- Storage: Store in a cool, dry, and well-ventilated place.[4][12] Keep the container tightly sealed and away from incompatible materials such as strong oxidizing agents and strong bases.[1][3][12]

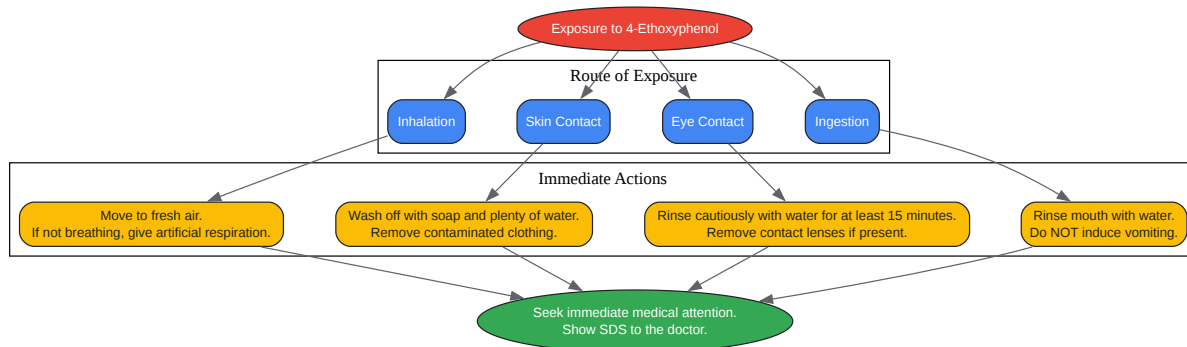


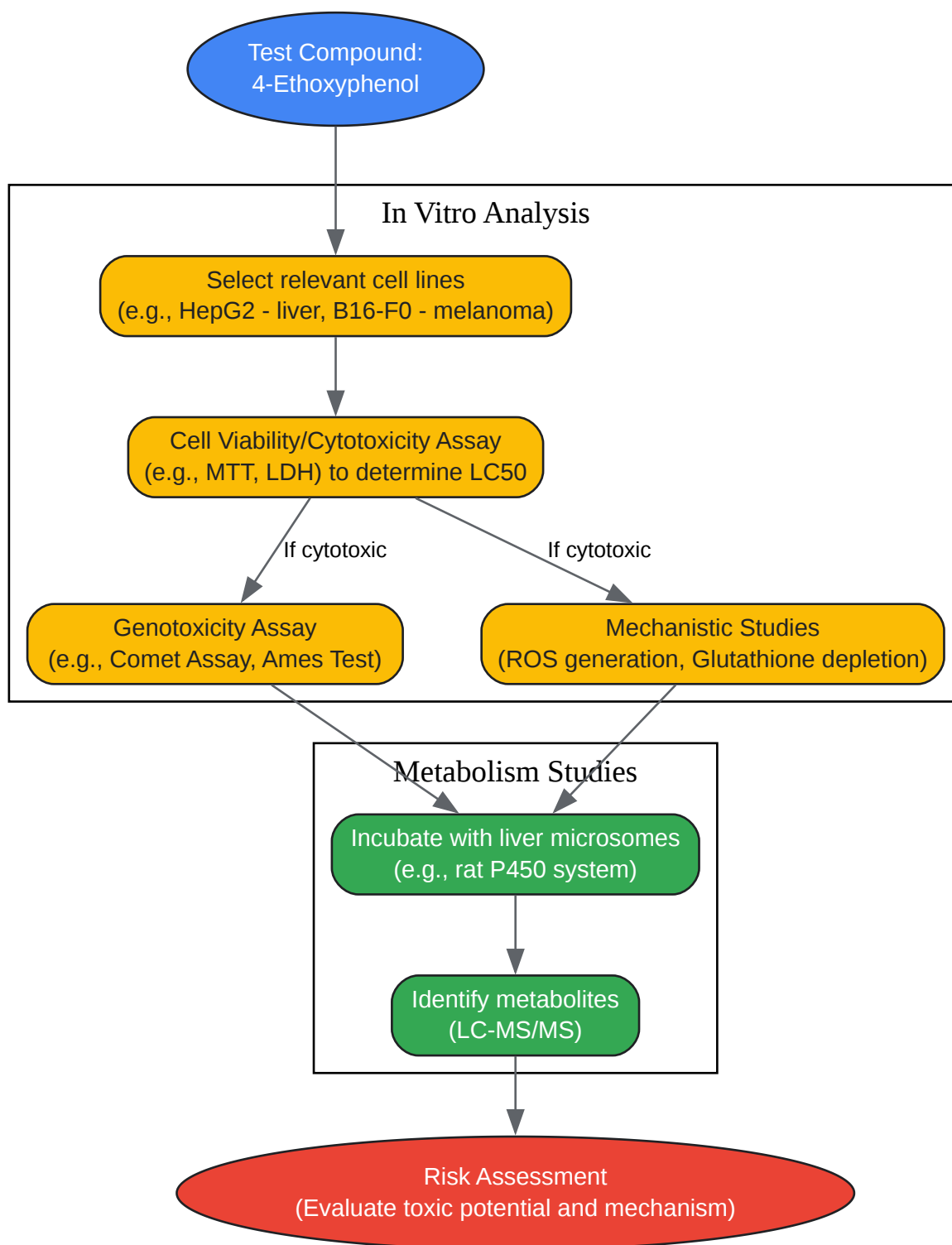
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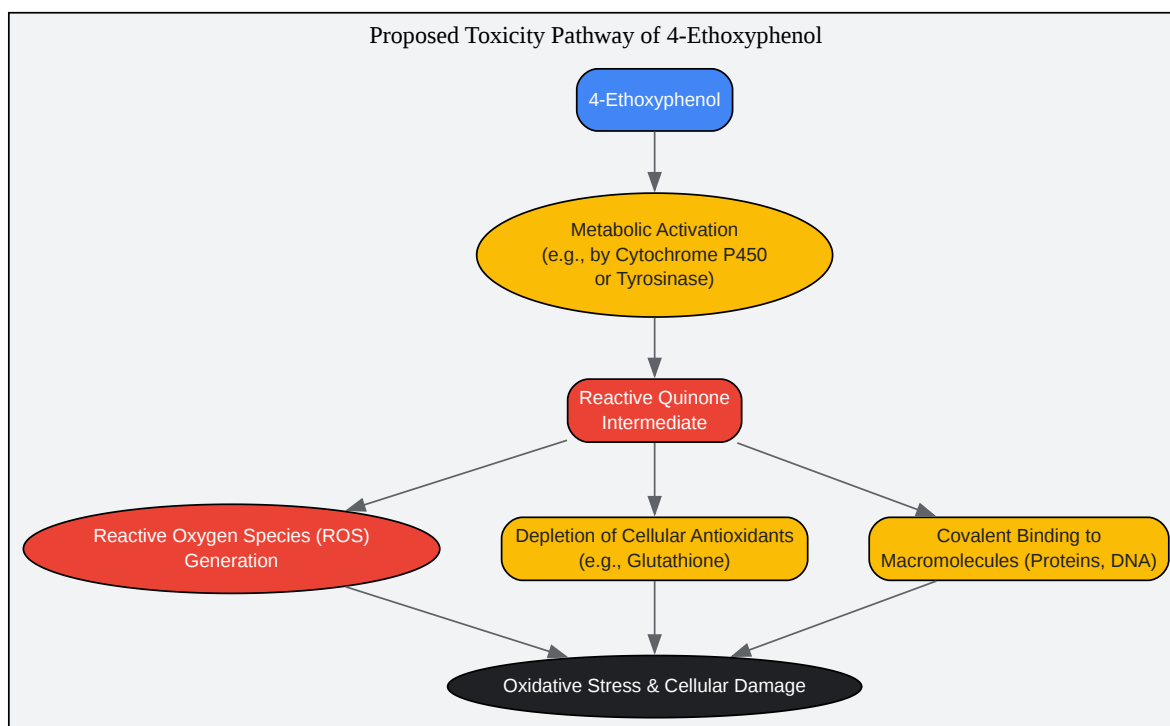
GHS Pictograms for **4-Ethoxyphenol**.

First Aid Measures

The following flowchart outlines the initial response to an exposure event. Immediate medical attention should be sought in all cases of significant exposure.







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